

# 10-Undecynoic Acid: A Technical Guide to its Antimicrobial and Antifungal Properties

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## Compound of Interest

Compound Name: *10-Undecynoic acid*

Cat. No.: B1208590

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## Introduction

**10-Undecynoic acid** (10-UDYA), a terminal acetylenic fatty acid, has garnered significant interest for its potent antimicrobial and antifungal activities. This technical guide provides a comprehensive overview of its efficacy, mechanisms of action, and the experimental methodologies used to evaluate its properties. The information is tailored for researchers, scientists, and professionals involved in the development of novel antimicrobial and antifungal therapeutics.

## Antimicrobial Properties

**10-Undecynoic acid** has demonstrated significant bactericidal and bacteriostatic effects, particularly against oral pathogens. Its activity extends to both planktonic bacteria and complex biofilm structures.

## Quantitative Antimicrobial Data

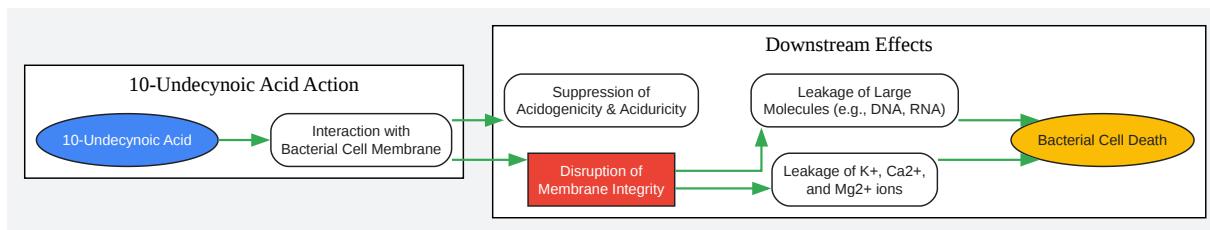
The antimicrobial efficacy of **10-Undecynoic acid** against cariogenic *Streptococcus* species has been quantitatively assessed through various metrics. The data presented below is crucial for understanding its potential as an antibacterial agent.

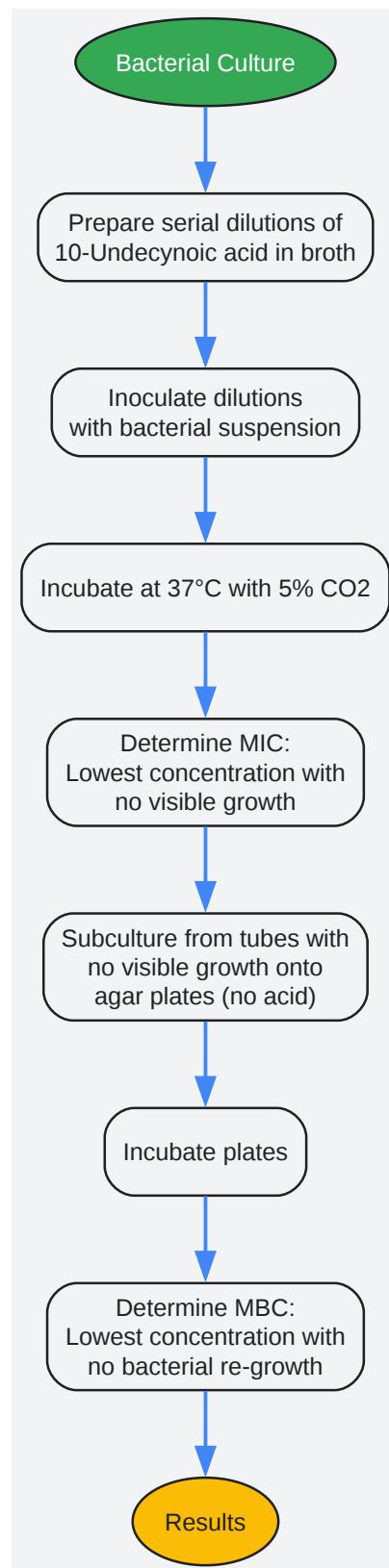
Parameter	Organism(s)	Concentration (mg/mL)	Notes
Minimum Inhibitory Concentration (MIC)	Streptococcus mutans, Streptococcus sobrinus	2.5	Growth inhibition of planktonic bacteria. <a href="#">[1]</a> <a href="#">[2]</a>
Minimum Bactericidal Concentration (MBC)	Streptococcus mutans, Streptococcus sobrinus	5.0	Killing effect on planktonic bacteria. <a href="#">[1]</a> <a href="#">[2]</a>
Minimum Biofilm Inhibitory Concentration (MBIC90)	Streptococcus mutans, Streptococcus sobrinus	2.5	90% inhibition of biofilm formation. <a href="#">[1]</a> <a href="#">[2]</a>
Complete Biofilm Inhibition Concentration	Streptococcus mutans, Streptococcus sobrinus	5.0	Complete prevention of biofilm formation. <a href="#">[1]</a> <a href="#">[2]</a>
Minimum Biofilm Biocidal Concentration (MBBC)	Streptococcus mutans, Streptococcus sobrinus	5.0	Biocidal concentration towards pre-existing biofilms after 6 hours of treatment. <a href="#">[1]</a> <a href="#">[2]</a>
Minimum Biofilm Eradication Concentration (MBEC50)	Streptococcus mutans, Streptococcus sobrinus	7.0	Eradication of 50% of the pre-existing biofilm. <a href="#">[1]</a> <a href="#">[2]</a>

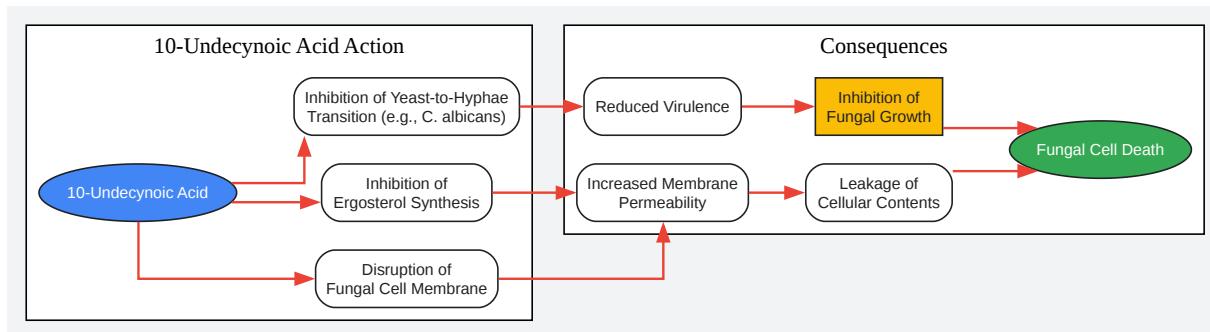
## Antibacterial Mechanism of Action

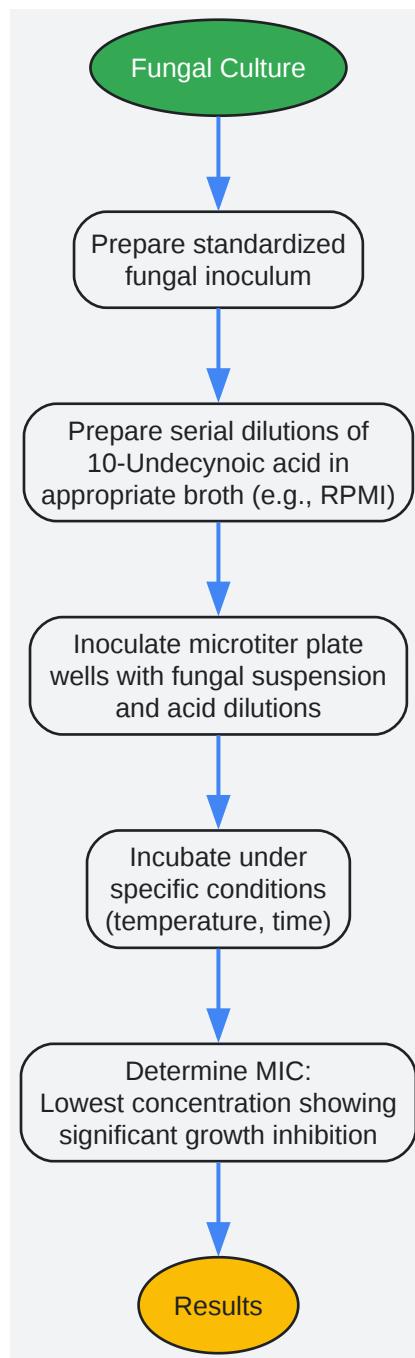
The primary antibacterial mechanism of **10-Undecenoic acid** is the disruption of the bacterial cell membrane. Its lipophilic nature allows it to traverse the plasma membrane, leading to a decrease in hydrophobic lipid-lipid and lipid-protein interactions. This "surfactant-like" characteristic is believed to be responsible for its antimicrobial effects.[\[1\]](#) Furthermore, it has

been observed to suppress acidogenicity and aciduricity in oral streptococci, which are crucial virulence factors for these bacteria.[1][2]









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## References

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